

C.I. Direct Violet 9 molecular formula and weight.

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Compound of Interest

Compound Name: C.I. Direct violet 9

Cat. No.: B15599637

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A Technical Overview of C.I. Direct Violet 9

For Researchers, Scientists, and Drug Development Professionals

Introduction

C.I. Direct Violet 9 is a disazo direct dye that is soluble in water.^{[1][2]} It is primarily utilized in the dyeing of cellulosic fibers such as cotton, viscose, and paper, as well as for coloring leather.^{[1][2][3]} While its main applications are in the textile and paper industries, its chemical properties may be of interest for various research applications. This document provides a summary of the available technical data for **C.I. Direct Violet 9**.

Chemical and Physical Properties

The key identifiers and properties of **C.I. Direct Violet 9** are summarized in the table below. It is important to note that the molecular formula and weight can be presented for the disodium salt, which is the common commercial form, or for the free acid.

Property	Value	Reference
C.I. Name	Direct Violet 9	[1]
C.I. Number	27885	[1][4]
CAS Registry Number	6227-14-1 (Disodium Salt)	[1][5][6]
Molecular Formula (Disodium Salt)	$C_{30}H_{23}N_5Na_2O_8S_2$	[1][2][4][5][6]
Molecular Weight (Disodium Salt)	691.64 g/mol	[1][4][5][6][7]
Molecular Formula (Acid Form)	$C_{30}H_{25}N_5O_8S_2$	[8]
Molecular Weight (Acid Form)	647.7 g/mol	[8]
Synonyms	Direct Fast Violet BK, Direct Violet B	[1]
Solubility	Soluble in water, slightly soluble in alcohol	[1]

Manufacturing Process

The synthesis of **C.I. Direct Violet 9** involves a multi-step diazotization and coupling process. The general methodology is as follows:

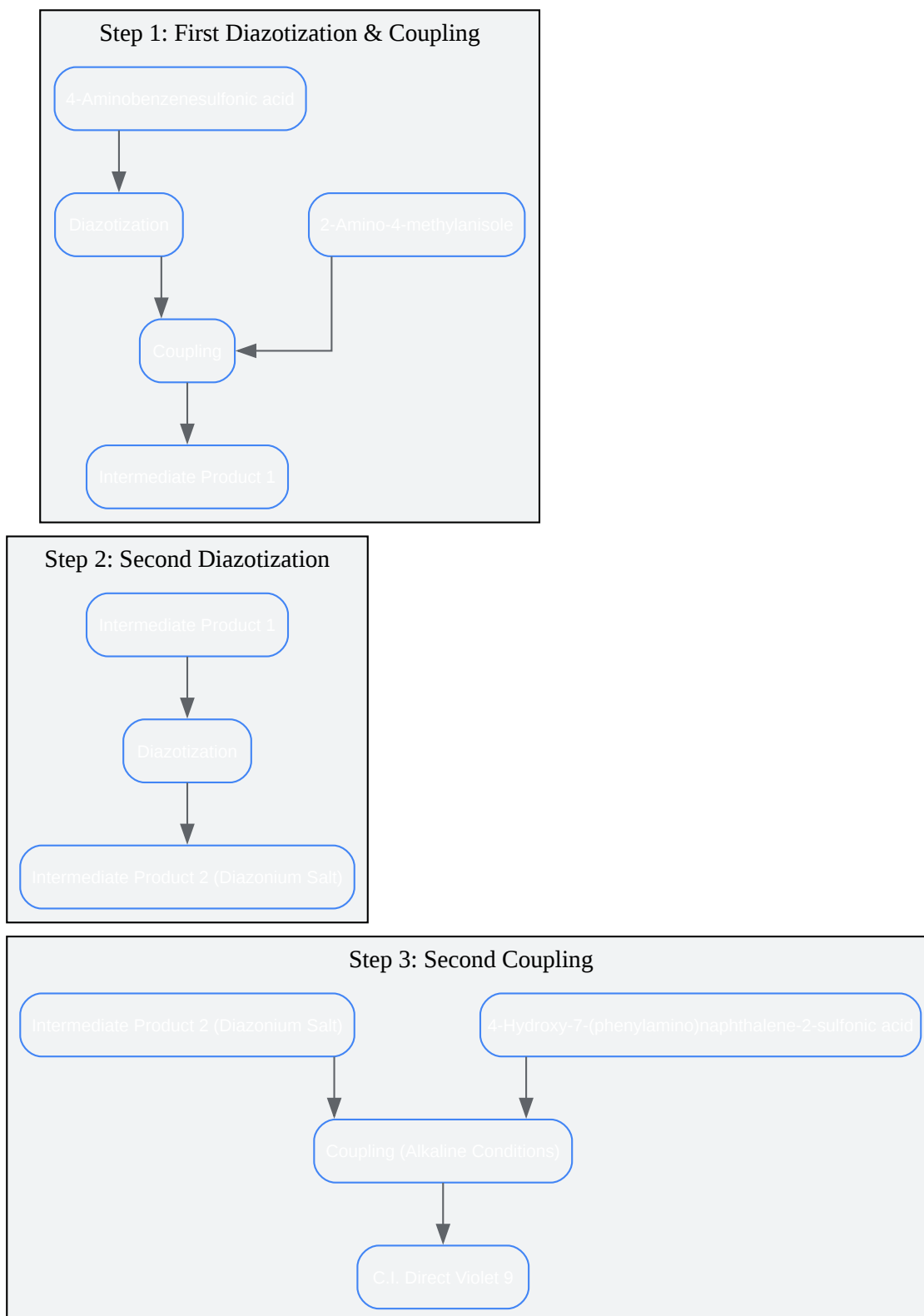
- **First Diazotization and Coupling:** 4-Aminobenzenesulfonic acid is diazotized. The resulting diazonium salt is then coupled with 2-Amino-4-methylanisole.
- **Second Diazotization:** The product from the first coupling reaction is then diazotized.
- **Second Coupling:** In alkaline conditions, the resulting diazonium salt is coupled with 4-Hydroxy-7-(phenylamino)naphthalene-2-sulfonic acid to form the final **C.I. Direct Violet 9** dye.[1]

The raw materials involved in this synthesis are:

- 4-Aminobenzenesulfonic acid (Sulfanilic acid)[9]

- 2-Amino-4-methylanisole (2-Methoxy-5-methylaniline)[[9](#)]
- 4-Hydroxy-7-(phenylamino)naphthalene-2-sulfonic acid (N-phenyl J acid)[[2](#)]

Below is a diagram illustrating the manufacturing workflow of **C.I. Direct Violet 9**.



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Caption: Manufacturing workflow for **C.I. Direct Violet 9**.

Experimental Protocols

Detailed experimental protocols for the use of **C.I. Direct Violet 9** in research applications beyond its function as a dye are not readily available in the public domain. For analytical purposes, one available method is reverse-phase high-performance liquid chromatography (HPLC).

HPLC Analysis of **C.I. Direct Violet 9**:

- Column: Newcrom R1 or Newcrom C18[5]
- Mobile Phase: A mixture of acetonitrile (MeCN), water, and an acid such as phosphoric acid. For Mass Spectrometry (MS) compatible applications, formic acid should be used instead of phosphoric acid.[5]
- Application: This method can be used for the analysis of **C.I. Direct Violet 9** and for the isolation of impurities in preparative separation. It is also noted as being suitable for pharmacokinetic studies.[5]

Signaling Pathways and Biological Activity

There is no readily available scientific literature detailing the involvement of **C.I. Direct Violet 9** in specific signaling pathways or its use as a tool in drug development research. Its primary characterization is as a dye for industrial applications.[7]

Conclusion

C.I. Direct Violet 9 is a well-characterized dye with established applications in the textile and paper industries. While its chemical properties are defined, its utility in biological research, particularly in the context of signaling pathways or as a pharmacological tool, is not documented in publicly accessible resources. The information provided here serves as a foundational technical guide to its chemical nature and synthesis. Researchers interested in exploring non-traditional applications of this molecule would need to conduct novel investigations to determine its biological activity and potential mechanisms of action.

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